

Personal protective equipment for handling 5-Fluoro-2-iodoaniline

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Compound of Interest

Compound Name: 5-Fluoro-2-iodoaniline

Cat. No.: B1304776

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Essential Safety and Handling Guide for 5-Fluoro-2-iodoaniline

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **5-Fluoro-2-iodoaniline** (CAS No. 255724-71-1), a key reagent in pharmaceutical research and development. Adherence to these protocols is essential for ensuring laboratory safety and procedural integrity.

Hazard Identification and Classification

5-Fluoro-2-iodoaniline is classified as an acute toxicant and irritant. It is harmful if swallowed, in contact with skin, or if inhaled.[1][2]

Hazard Classification	Category
Acute Oral Toxicity	Category 4 [1]
Acute Dermal Toxicity	Category 4 [1]
Acute Inhalation Toxicity	Category 4 [1]
Skin Corrosion/Irritation	Category 2
Serious Eye Damage/Eye Irritation	Category 2
Specific target organ toxicity (single exposure)	Category 3 (Respiratory system)

Signal Word: Danger[\[3\]](#)

Hazard Statements:

- H301: Toxic if swallowed.[\[3\]](#)
- H311: Toxic in contact with skin.
- H331: Toxic if inhaled.
- H315: Causes skin irritation.[\[4\]](#)
- H319: Causes serious eye irritation.[\[4\]](#)
- H335: May cause respiratory irritation.[\[4\]](#)

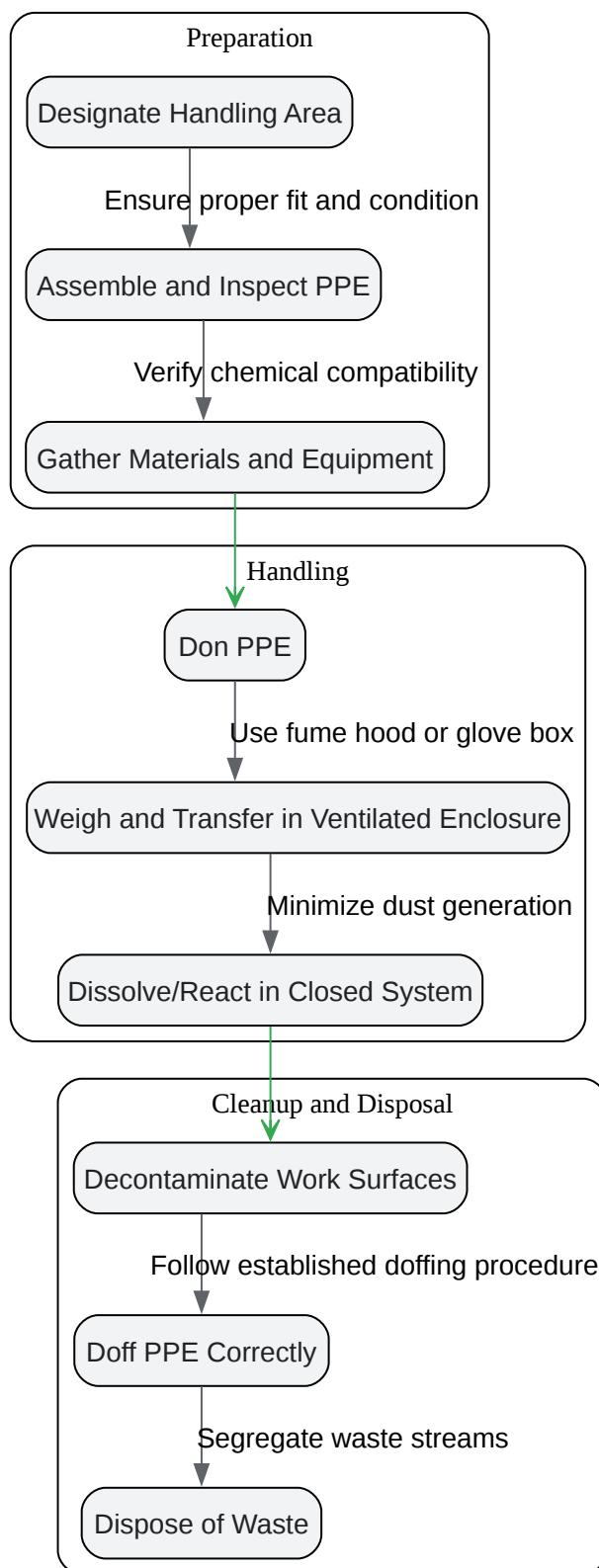
Personal Protective Equipment (PPE)

Strict adherence to PPE protocols is mandatory when handling **5-Fluoro-2-iodoaniline** to prevent exposure.

Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles or a face shield. [5]	EN 166 (EU) or 29 CFR 1910.133 (OSHA) [1]
Hand Protection	Chemical-resistant gloves (e.g., nitrile, neoprene). Gloves must be unlined and at least 14 mils thick. [6]	ASTM D6978 [7]
Body Protection	Long-sleeved laboratory coat, chemical-resistant apron, or coveralls. [5]	EN ISO 27065 [5]
Respiratory Protection	A NIOSH/MSHA or European Standard EN 149 approved respirator is required if exposure limits may be exceeded or if dust is generated. [1]	NIOSH/MSHA or EN 149 [1]

Operational Plan: Step-by-Step Handling Protocol

This protocol outlines the essential steps for safely handling **5-Fluoro-2-iodoaniline** in a laboratory setting.



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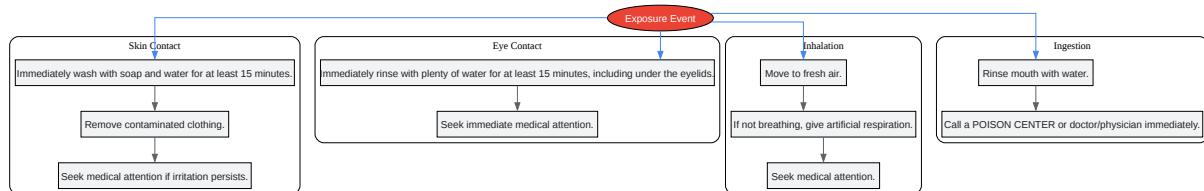
Caption: Workflow for the safe handling of **5-Fluoro-2-iodoaniline**.

Experimental Protocol Details:

- Preparation:
 - Designate a specific, well-ventilated area, preferably a fume hood, for handling the compound.
 - Assemble all necessary PPE and inspect for any damage.[\[6\]](#)
 - Gather all required laboratory equipment and reagents.
- Handling:
 - Don the appropriate PPE as specified in the table above.
 - Carefully weigh and transfer the solid compound within the ventilated enclosure to prevent inhalation of dust.[\[1\]](#)
 - If dissolving or reacting, add the compound to the solvent or reaction mixture in a closed system to the extent possible.
- Cleanup:
 - Thoroughly decontaminate all work surfaces and equipment after use.
 - Remove PPE in the correct order to avoid cross-contamination.
 - Dispose of contaminated materials and the chemical waste according to the disposal plan.[\[1\]](#)

Emergency Procedures

Immediate and appropriate action is crucial in the event of an exposure.



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Caption: First aid response to **5-Fluoro-2-iodoaniline** exposure.

First-Aid Measures:

- In case of skin contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes.^[1] Remove and launder contaminated clothing before reuse.^[1] Seek medical attention if skin irritation persists.^[1]
- In case of eye contact: Immediately flush the eyes with plenty of water for at least 15 minutes, making sure to lift the upper and lower eyelids.^[1] Get medical attention immediately.^[1]
- If inhaled: Move the individual to fresh air.^[1] If the person is not breathing, provide artificial respiration.^[1] Seek medical attention.^[1]
- If swallowed: Rinse the mouth with water.^[1] Immediately call a poison control center or a doctor.^[1]

Disposal Plan

Proper disposal of **5-Fluoro-2-iodoaniline** and its containers is critical to prevent environmental contamination and ensure regulatory compliance.

Waste Disposal Protocol:

- Chemical Waste:
 - Dispose of unused or waste **5-Fluoro-2-iodoaniline** in a designated, labeled, and sealed container for hazardous chemical waste.
 - This material must be disposed of by a licensed hazardous waste disposal company.[\[1\]](#) Do not empty into drains.[\[1\]](#)
- Contaminated Materials:
 - All disposable PPE (gloves, etc.), contaminated lab supplies (e.g., weighing paper, pipette tips), and empty containers should be collected in a designated hazardous waste container.
 - Empty containers should be triple-rinsed with a suitable solvent, and the rinsate collected as hazardous waste.
- Spill Cleanup:
 - In the event of a spill, wear full PPE, including respiratory protection.
 - Absorb the spill with an inert, non-combustible material (e.g., sand, vermiculite).
 - Collect the absorbed material into a sealed container for hazardous waste disposal.[\[1\]](#)
 - Ventilate the area and wash the spill site after the material has been collected.

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References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.co.uk [fishersci.co.uk]
- 3. 5-氟-2-碘苯胺 97% | Sigma-Aldrich sigmaaldrich.com
- 4. chemicalbook.com [chemicalbook.com]
- 5. Protective Equipment | Plant Protection - Albert Kerbl GmbH kerbl.com
- 6. m.youtube.com [m.youtube.com]
- 7. publications.ashp.org [publications.ashp.org]
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